

# Proper Disposal of Tetrachlorothiophene: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: **Tetrachlorothiophene**

Cat. No.: **B1294677**

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Essential safety and logistical information for the proper handling and disposal of **tetrachlorothiophene** in a laboratory setting.

**Tetrachlorothiophene** is a toxic organic compound that requires careful management to ensure the safety of laboratory personnel and environmental protection.[1][2][3] This guide provides a step-by-step operational plan for its proper disposal, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical due to the acute toxicity associated with this chemical.[1][2]

## Immediate Safety and Handling Precautions

Before handling **tetrachlorothiophene**, it is imperative to be familiar with its hazards. This compound is classified as acutely toxic if swallowed, in contact with skin, or inhaled.[1][2]

**Personal Protective Equipment (PPE):** Always wear appropriate personal protective equipment when handling **tetrachlorothiophene**. This includes:

- Eye Protection: Eyeshields or a face shield.[2]
- Hand Protection: Chemical-resistant gloves.[2]
- Respiratory Protection: A type P2 (EN 143) respirator cartridge or equivalent is recommended, especially in poorly ventilated areas.[2]
- Protective Clothing: A lab coat or other protective clothing to prevent skin contact.[1][2]

Engineering Controls: Work with **tetrachlorothiophene** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[4\]](#) Eyewash stations and safety showers must be readily accessible in the immediate work area.[\[4\]](#)

## Spill Management

In the event of a spill, follow these procedures immediately:

- Evacuate and Ventilate: Clear the area of all personnel and ensure adequate ventilation. Move upwind from the spill.[\[1\]](#)
- Remove Ignition Sources: Eliminate any potential sources of ignition in the vicinity.[\[1\]](#)
- Containment: Use dry, inert materials such as sand, earth, or vermiculite to contain the spill. [\[1\]](#) Do not use combustible materials.
- Cleanup: Carefully collect the spilled material and absorbent into a suitable, labeled container for waste disposal.[\[1\]](#) Avoid generating dust.[\[1\]](#)
- Decontamination: Wash the spill area thoroughly. Decontaminate and launder all protective clothing before reuse.[\[1\]](#)
- Emergency Services: If the spill is large or enters drains or waterways, notify emergency services immediately.[\[1\]](#)

## Disposal Procedures

The recommended method for the disposal of **tetrachlorothiophene** is through an authorized hazardous waste disposal company. Do not attempt to dispose of this chemical down the drain or with regular laboratory waste.[\[4\]](#)

Step-by-Step Disposal Plan:

- Waste Collection:
  - Collect all **tetrachlorothiophene** waste, including contaminated materials and residues, in a designated, properly labeled, and sealed container.

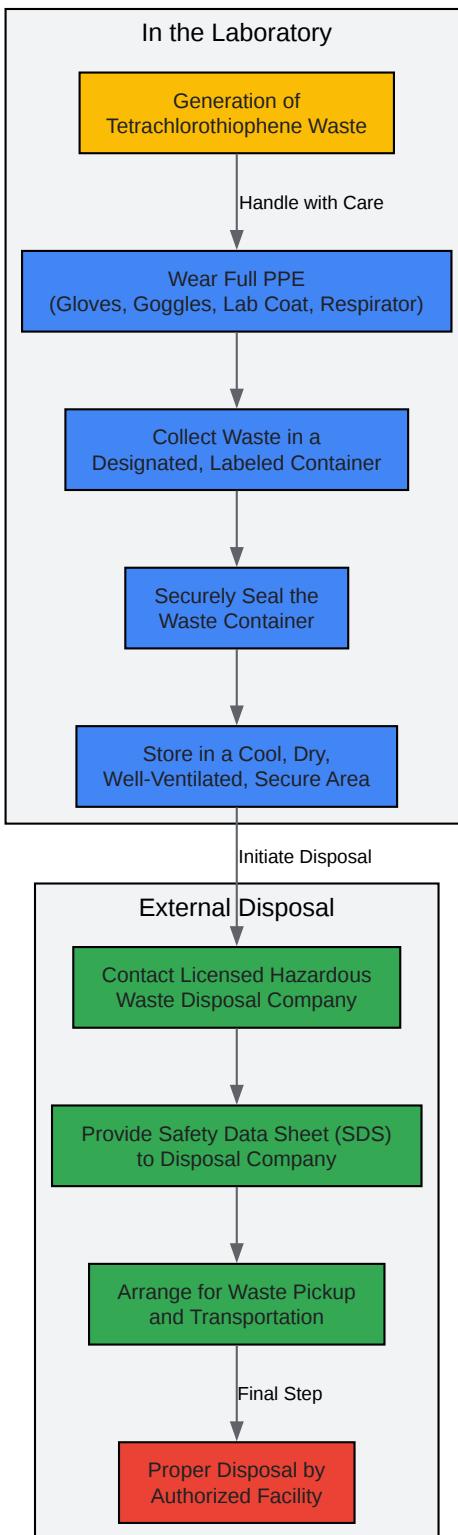
- Ensure the container is compatible with the chemical and will not leak.
- Labeling:
  - Clearly label the waste container as "Hazardous Waste: **Tetrachlorothiophene**" and include the appropriate hazard symbols (e.g., toxic).[[1](#)]
- Storage:
  - Store the sealed waste container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[[1](#)][[4](#)]
  - The storage area should be secure and accessible only to authorized personnel.[[1](#)]
- Arrange for Pickup:
  - Contact a licensed hazardous waste disposal company to arrange for the collection and disposal of the **tetrachlorothiophene** waste.
  - Provide the waste disposal company with a copy of the Safety Data Sheet (SDS).
  - Follow all local, regional, and national regulations for hazardous waste disposal.[[4](#)]

## Quantitative Data Summary

Property	Value	Source
CAS Number	6012-97-1	[1][2]
EC Number	227-866-4	[1][2]
Molecular Formula	C <sub>4</sub> Cl <sub>4</sub> S	[1]
Molecular Weight	221.92 g/mol	[2]
Form	Solid	[2]
Melting Point	28-30 °C	[2][3]
Boiling Point	75 °C at 2 mmHg	[2][3]
Density	1.704 g/mL at 25 °C	[2][3]
Flash Point	113 °C (closed cup)	[2]
Oral LD <sub>50</sub> (Rat)	70 mg/kg	[1][3]
Dermal LD <sub>50</sub> (Rabbit)	256 mg/kg	[1]
Hazard Class	6.1 (Toxic)	[2][3]
Packing Group	III	[3]
UN Number	UN 2811	[3]

## Tetrachlorothiophene Disposal Workflow

## Tetrachlorothiophene Disposal Workflow

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Caption: Logical workflow for the safe disposal of **tetrachlorothiophene**.

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